

A Comprehensive Technical Guide to the Discovery and History of Molybdenum-98

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Compound of Interest

Compound Name: **Molybdenum-98**

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This technical guide provides an in-depth exploration of the discovery and history of the **Molybdenum-98** (^{98}Mo) isotope. Aimed at researchers, scientists, and drug development professionals, this document details the isotope's fundamental properties, the evolution of its detection, and its significance in various scientific fields.

Introduction to Molybdenum and its Isotopes

Molybdenum (Mo) is a silvery-white, hard metallic transition element with the atomic number 42.[1][2] It is chemically unreactive and is not affected by most acids, though it oxidizes at high temperatures.[2] The name "molybdenum" is derived from the Ancient Greek word "molybdos," meaning lead, as its ores were historically confused with lead ores.[3][4][5] While molybdenum minerals have been known for centuries, the element was officially discovered in 1778 by the Swedish chemist Carl Wilhelm Scheele, who determined that molybdenite was a sulfide compound of a previously unidentified element.[4][5][6] The metal was first isolated in an impure form in 1781 by Peter Jacob Hjelm.[3][4][5][6]

Molybdenum has 39 known isotopes, with atomic masses ranging from 81 to 119, and 13 metastable nuclear isomers.[3][7] Seven of these isotopes occur naturally: ^{92}Mo , ^{94}Mo , ^{95}Mo , ^{96}Mo , ^{97}Mo , ^{98}Mo , and ^{100}Mo .[3][7] Among these, **Molybdenum-98** is the most abundant.[3][7]

The Discovery of Molybdenum-98

The year of discovery for the **Molybdenum-98** isotope is cited as 1930.[8] This discovery was part of a broader scientific endeavor in the early 20th century to identify and characterize the

isotopic compositions of elements, a field that was revolutionized by the development of mass spectrometry. While specific details of the initial experiment that identified ⁹⁸Mo are not readily available in contemporary literature, the techniques of the era, pioneered by scientists like Francis W. Aston, involved the use of mass spectrographs to separate and detect isotopes based on their mass-to-charge ratios.

Quantitative Properties of Molybdenum-98

Molybdenum-98 is a stable isotope, meaning it does not undergo radioactive decay.^[2] Its stability and high natural abundance make it a significant component of natural molybdenum. The key nuclear and physical properties of **Molybdenum-98** are summarized in the table below.

Property	Value
Symbol	⁹⁸ Mo
Atomic Number (Z)	42 ^{[2][8]}
Mass Number (A)	98 ^{[2][8]}
Neutron Number (N)	56 ^{[2][8]}
Natural Abundance	24.13% - 24.3% ^{[3][8][9][10]}
Atomic Mass	97.90540482 Da ^[2]
Isotopic Mass	97.905405(3) u ^[8]
Half-life	Stable ^{[2][8]}
Spin and Parity	0 ^{+[8]}
Nuclear Binding Energy	846.24519677 MeV (per nucleus) ^[8]
Mass Excess	-88.111723 MeV ^[9]

Modern Experimental Protocols for Isotopic Analysis

The precise measurement of molybdenum isotope ratios is crucial for various applications in geochemistry and nuclear science. Modern analytical techniques offer high precision and accuracy.

Sample Preparation and Molybdenum Separation

A critical step in the analysis of molybdenum isotopes is the thorough separation of Mo from the sample matrix to avoid isobaric interferences (e.g., from Zirconium and Ruthenium) and matrix effects.[\[11\]](#) A commonly employed method is a three-stage ion-exchange chromatography.[\[11\]](#)

Protocol for Molybdenum Separation:

- Sample Dissolution: The sample (e.g., geological or uranium-rich material) is dissolved, often using strong acids like aqua regia.[\[12\]](#)
- Anion Exchange Chromatography (Stage 1): The dissolved sample is loaded onto an anion exchange resin (e.g., AG1-X8). Major elements are eluted, while molybdenum is retained.[\[11\]](#)
- Cation Exchange Chromatography (Stage 2): A specific cationic resin (e.g., TRU-Spec) is used to further isolate molybdenum from interfering elements like ruthenium.[\[11\]](#)
- Anion Exchange Chromatography (Stage 3): A final anion exchange step is performed to remove any remaining impurities and collect the purified molybdenum fraction.[\[11\]](#)

This multi-stage process ensures a high degree of purification with Mo yields typically ranging from 42% to 80%.[\[11\]](#)

Isotopic Measurement by MC-ICP-MS

Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) is the predominant technique for high-precision measurement of molybdenum isotope ratios.[\[13\]](#)

MC-ICP-MS Workflow:

- Sample Introduction: The purified molybdenum sample, at a concentration of approximately 30 ng/ml, is introduced into the plasma source of the mass spectrometer.[\[11\]](#)

- Ionization: The sample is atomized and ionized in a high-temperature argon plasma.
- Mass Separation: The ions are accelerated and passed through a magnetic field, which separates them based on their mass-to-charge ratio.
- Detection: The ion beams of the different molybdenum isotopes are simultaneously collected by a series of Faraday cup detectors.[14]
- Data Correction: Instrumental and chemical mass-dependent fractionations are corrected using a double-spike method, typically a mixture of ^{97}Mo and ^{100}Mo .[11] Isotopic compositions are reported in delta-notation ($\delta^{98}\text{Mo}$) relative to a reference standard, such as NIST SRM 3134.[13][15]

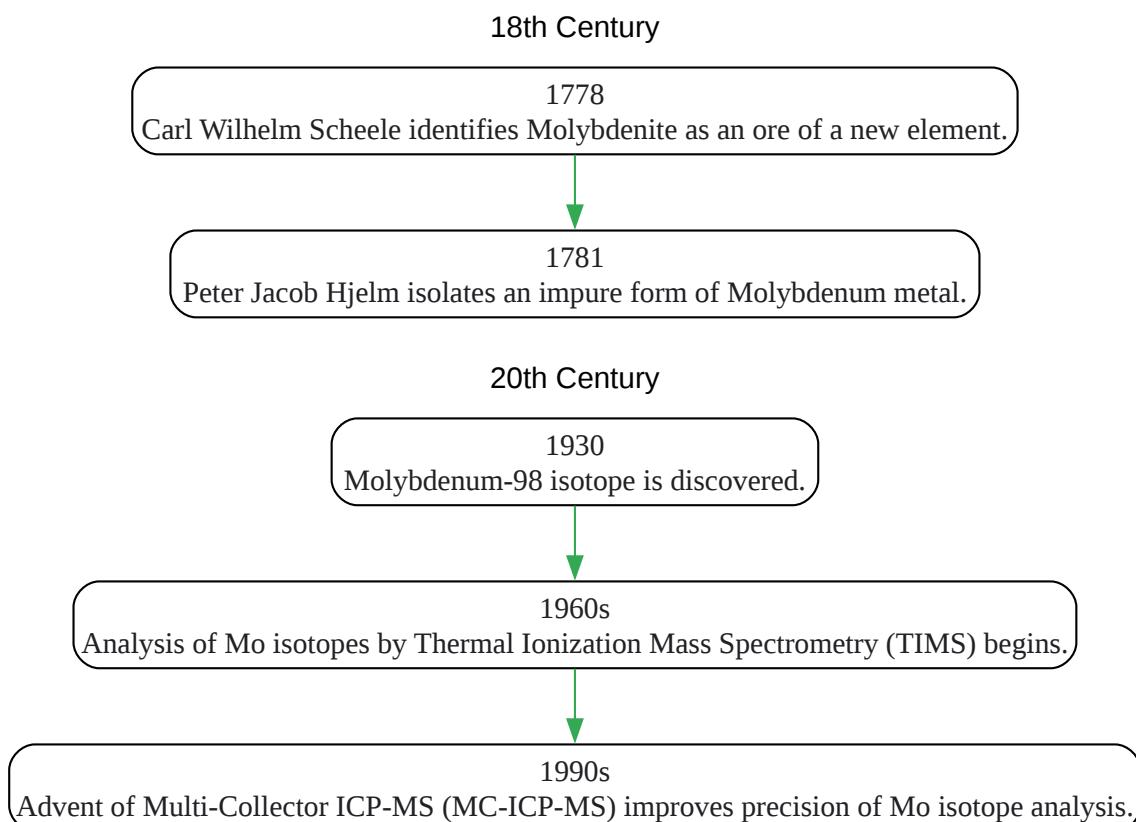


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Workflow for Molybdenum Isotope Analysis by MC-ICP-MS.

Historical Timeline of Molybdenum and ^{98}Mo

The journey from the initial misidentification of molybdenum ore to the precise characterization of its isotopes spans over a century of scientific advancement.



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Key milestones in the history of Molybdenum and its isotopes.

Significance and Applications of Molybdenum-98

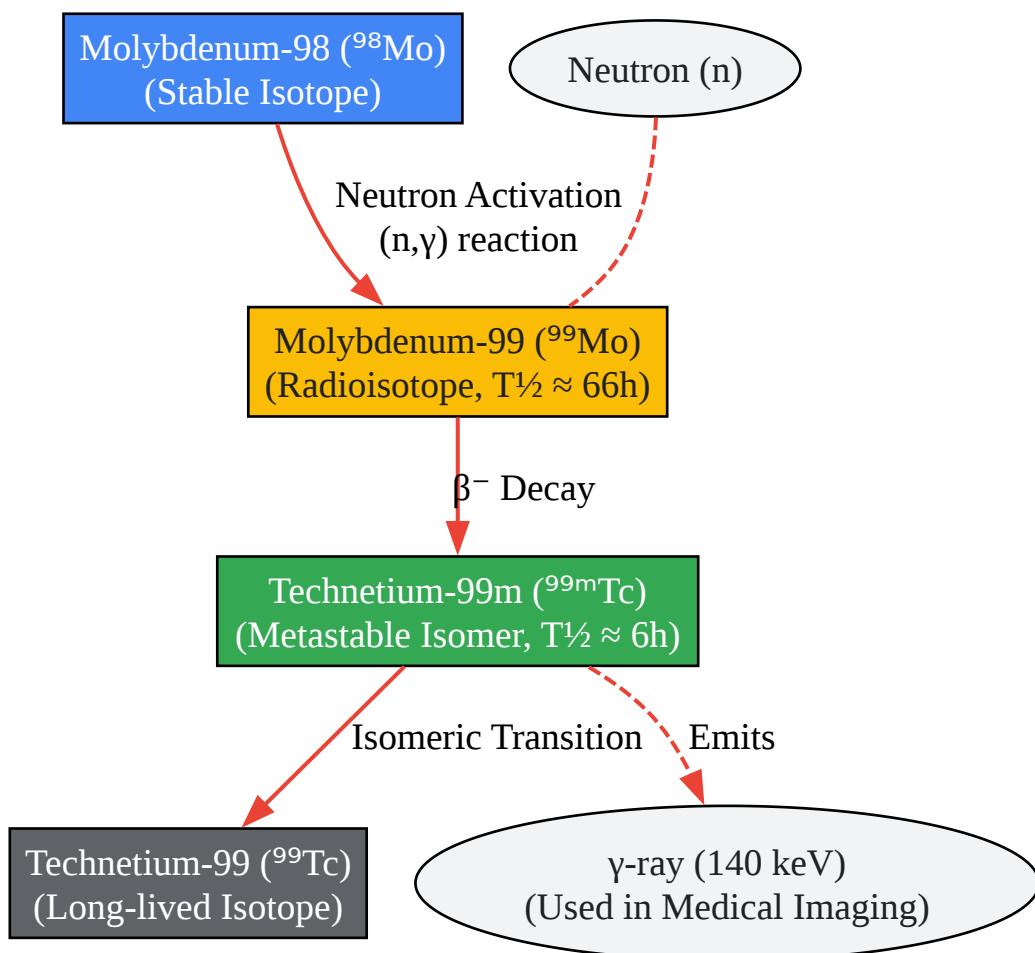
While **Molybdenum-98** itself is a stable isotope, it plays a crucial role as a precursor in the production of the medically significant radioisotope Technetium-99m (^{99m}Tc).

Production of Molybdenum-99

The most common application involving molybdenum isotopes is related to Molybdenum-99 (^{99}Mo).^{[3][7]} ^{99}Mo is the parent radioisotope to the short-lived gamma-emitting daughter radioisotope Technetium-99m, which is a nuclear isomer used in a vast number of medical

imaging procedures.[3][7][16] One of the methods for producing ^{99}Mo is through the neutron activation of **Molybdenum-98**.[17][18] In this process, a ^{98}Mo target is irradiated with neutrons in a nuclear reactor.[18] The ^{98}Mo nucleus captures a neutron and is transmuted into ^{99}Mo .

Although the fission of Uranium-235 is currently the primary source of ^{99}Mo , the use of enriched ^{98}Mo targets is being explored as an alternative to reduce reliance on highly enriched uranium.[19]



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Pathway from **Molybdenum-98** to Technetium-99m.

Conclusion

From its discovery in 1930 to its modern-day applications, **Molybdenum-98** has proven to be an isotope of significant scientific interest. As the most abundant stable isotope of molybdenum, it serves as a crucial starting material for the production of medical radioisotopes

that are indispensable in diagnostic medicine. The continuous refinement of analytical techniques, such as MC-ICP-MS, allows for increasingly precise measurements of ⁹⁸Mo and other molybdenum isotopes, furthering our understanding of geological and cosmochemical processes. The history of **Molybdenum-98** is a testament to the progress of nuclear physics and analytical chemistry, and its future applications, particularly in the realm of sustainable medical isotope production, remain a promising area of research.

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